

E235 Steel: A Comprehensive Technical Guide to Equivalent Grades in Global Standards

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Compound of Interest

Compound Name: E235

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive analysis of **E235** steel, a widely used non-alloy structural steel, and its equivalent grades across major international standards. This document is intended to serve as a valuable resource for professionals in research, science, and drug development who may encounter this material in laboratory equipment, structural components, or manufacturing processes. A thorough understanding of its properties and international equivalents is crucial for ensuring material consistency, experimental reproducibility, and compliance with global regulatory standards.

Introduction to E235 Steel

E235 is a non-alloy carbon steel grade designated under the European Standard (EN). The "E" signifies that it is an engineering steel, and the "235" indicates its minimum yield strength of 235 megapascals (MPa).^{[1][2]} It is characterized by good weldability, machinability, and formability, making it a versatile material for a wide range of applications.^[1] Common uses include machine parts, construction components, and precision tubing.^[1]

Comparative Analysis of Chemical Composition

The functional properties of steel are fundamentally determined by its chemical composition. The following table provides a detailed comparison of the elemental composition of **E235** and its recognized equivalents from various international standards. It is important to note that while

these grades are considered broadly equivalent, minor variations in composition can exist, which may influence specific properties.

Standard	Grade	C (max %)	Si (max %)	Mn (max %)	P (max %)	S (max %)	Cu (max %)
EN 10305-2	E235	0.17	0.35	1.20	0.025	0.025	-
DIN 2393	St 37-2	~0.20	-	-	-	-	-
EN 10025-2	S235JR	0.17	-	1.40	0.035	0.035	0.55
JIS G3445	STKM13 A	0.25	0.35	0.30-0.90	0.040	0.040	-
GB/T 700	Q235B	0.20	0.35	1.40	0.045	0.045	-
ASTM A36	A36	0.26	0.40	1.03	0.040	0.050	0.20
AISI/SAE	1010	0.08-0.13	-	0.30-0.60	0.040	0.050	-
ISO 630	Fe 360 B	0.17	0.40	1.40	0.045	0.045	-

Note: Dashes (-) indicate that a maximum value is not specified in the standard. Composition values can vary slightly based on the specific product form (e.g., plate, tube).

Comparative Analysis of Mechanical Properties

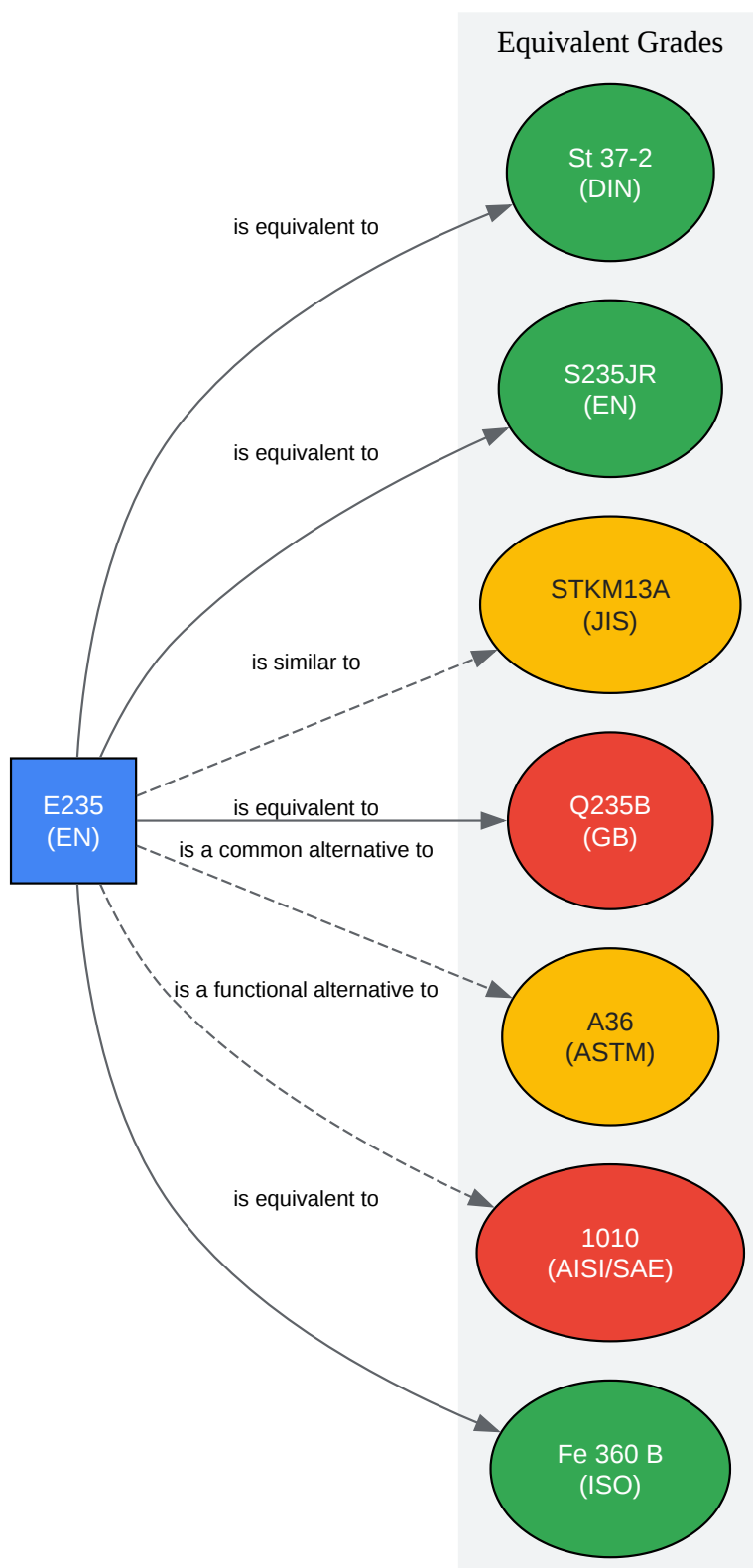
The mechanical properties of steel grades are critical for determining their performance under stress and strain. The table below summarizes the key mechanical characteristics of **E235** and its equivalents. These values, particularly yield and tensile strength, are fundamental for structural design and safety calculations.

Standard	Grade	Yield Strength (min. MPa)	Tensile Strength (MPa)	Elongation (min. %)
EN 10305-2	E235	235	315-490	25
DIN 2393	St 37-2	235	340-470	25
EN 10025-2	S235JR	235	360-510	26
JIS G3445	STKM13A	215	370	30
GB/T 700	Q235B	235	370-500	26
ASTM A36	A36	250	400-550	23
AISI/SAE	1010 (Hot Rolled)	180	325	28
ISO 630	Fe 360 B	235	340-470	21

Note: Mechanical properties can be influenced by the manufacturing process (e.g., hot-rolled, cold-drawn) and the thickness of the material.

Visualizing the Equivalence of E235 Steel Grades

The following diagram illustrates the relationship between **E235** and its equivalent grades across the discussed international standards. This visualization provides a clear overview of the material interchangeability.



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Equivalence relationships of **E235** steel across major standards.

Experimental Protocols for Material Verification

To ensure the interchangeability of these steel grades in critical applications, a rigorous experimental verification process is recommended. The following protocols outline standard methodologies for chemical and mechanical testing.

Chemical Analysis: Optical Emission Spectrometry (OES)

Objective: To quantitatively determine the elemental composition of the steel samples.

Methodology:

- Sample Preparation:
 - Cut a representative sample from the steel stock.
 - Grind the surface of the sample to be analyzed using a series of abrasive papers (e.g., 60, 120, 240 grit) to create a flat, clean, and oxide-free surface.
 - Clean the prepared surface with a suitable solvent (e.g., acetone or ethanol) to remove any residual contaminants.
 - Ensure the sample is at ambient temperature before analysis.
- Instrumentation and Calibration:
 - Utilize an Optical Emission Spectrometer calibrated with certified reference materials (CRMs) that are matrix-matched to low-carbon steel.
 - Perform a daily instrument check and recalibration if necessary.
- Analysis:
 - Place the prepared sample on the spectrometer's excitation stand, ensuring a good seal to maintain the argon atmosphere.

- Initiate the analysis. The instrument will generate a high-frequency spark to vaporize a small portion of the sample, creating a plasma.
- The light emitted from the plasma is diffracted, and the intensity of the spectral lines for each element is measured to determine its concentration.
- Perform a minimum of three separate analyses on each sample to ensure repeatability.
- Data Reporting:
 - Report the average concentration and standard deviation for each element specified in the relevant material standard.

Mechanical Testing: Tensile Testing

Objective: To determine the yield strength, ultimate tensile strength, and elongation of the steel samples.

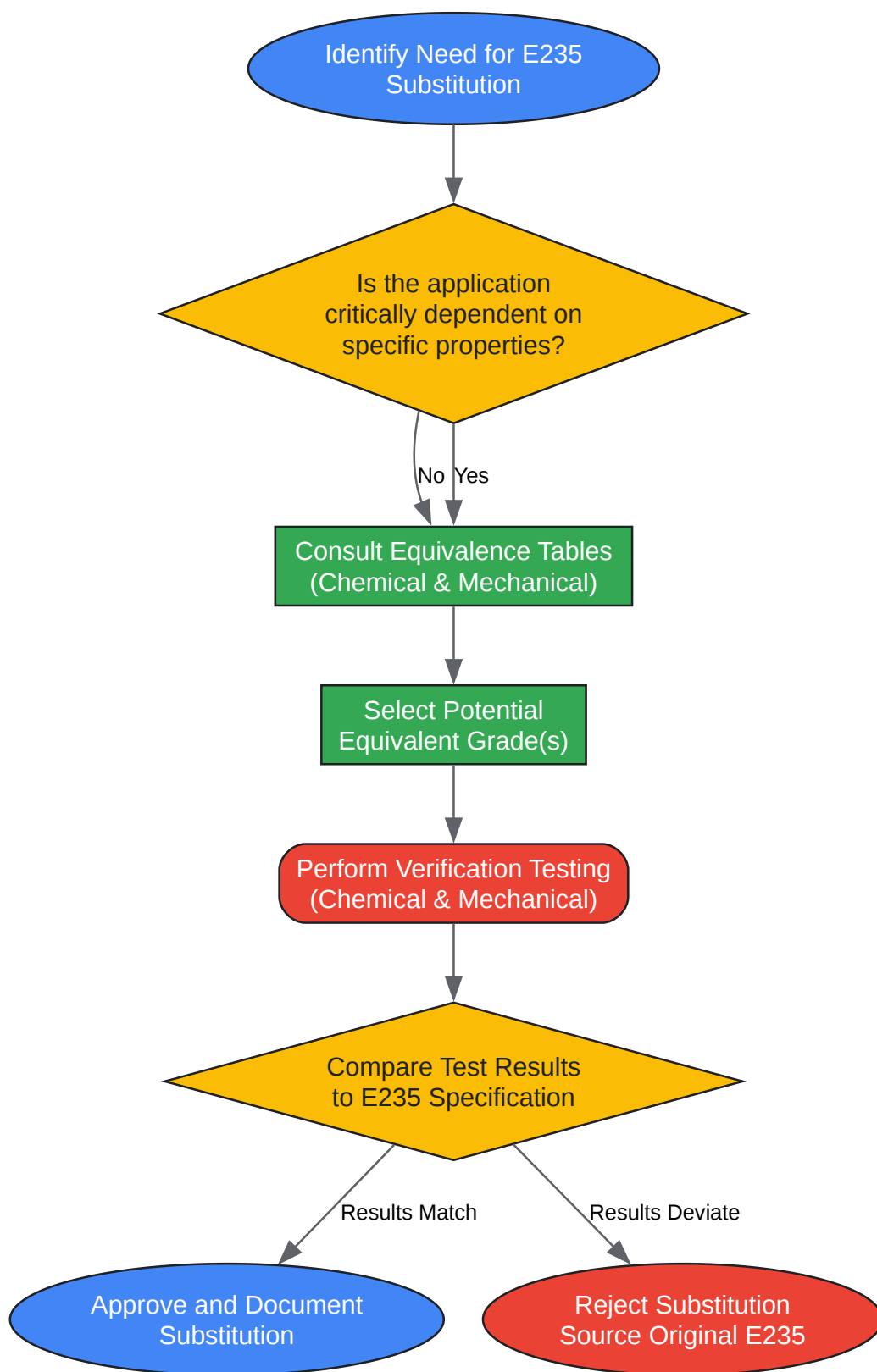
Methodology:

- Specimen Preparation:
 - Machine tensile test specimens from the steel stock according to a standard specification (e.g., ASTM E8/E8M). The geometry of the specimen (e.g., round or flat) will depend on the form of the supplied material.
 - Measure and record the initial cross-sectional area and gauge length of each specimen.
- Test Procedure:
 - Mount the specimen in the grips of a universal testing machine.
 - Attach an extensometer to the gauge section of the specimen to accurately measure strain.
 - Apply a uniaxial tensile load at a constant strain rate until the specimen fractures.
 - Record the load and displacement data throughout the test.

- Data Analysis:
 - From the resulting stress-strain curve, determine the following:
 - Yield Strength: The stress at which the material begins to deform plastically (typically determined by the 0.2% offset method).
 - Ultimate Tensile Strength (UTS): The maximum stress the material can withstand before fracture.
 - Elongation: The percentage increase in the gauge length after fracture.
- Data Reporting:
 - Report the average values and standard deviations for yield strength, UTS, and elongation from a minimum of three tested specimens.

Logical Workflow for Material Substitution

The decision to substitute **E235** with an equivalent grade should follow a logical and documented process to mitigate risks.



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